

N,N-Dimethylacetooacetamide molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N,N-Dimethylacetooacetamide**

Cat. No.: **B146725**

[Get Quote](#)

An In-depth Technical Guide to N,N-Dimethylacetooacetamide

For Researchers, Scientists, and Drug Development Professionals

Abstract

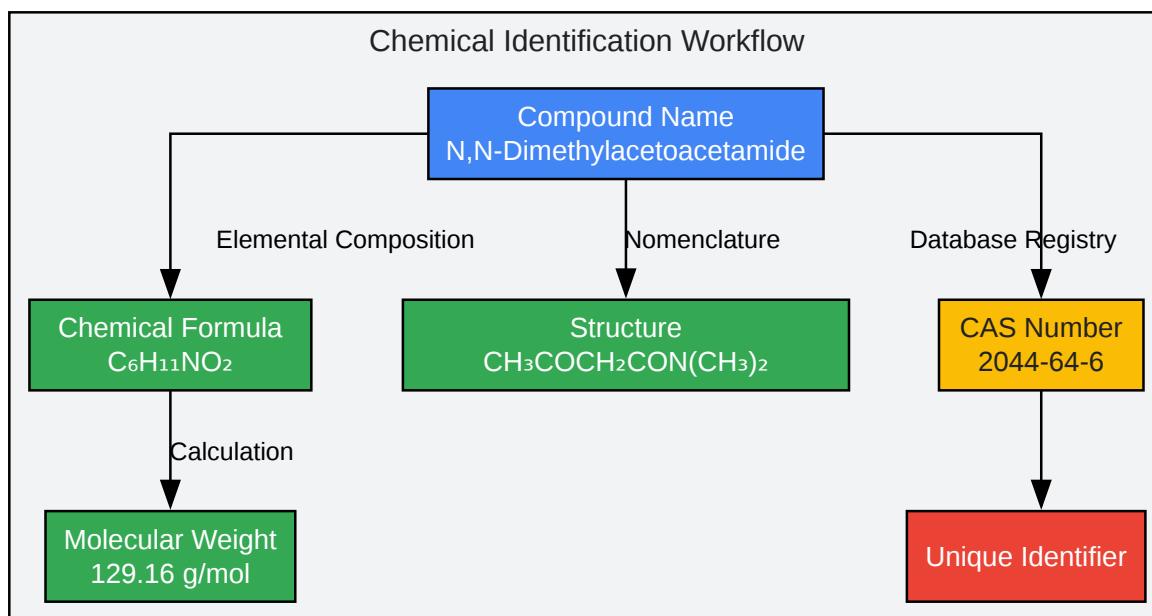
N,N-Dimethylacetooacetamide (DMAA), with the chemical formula $C_6H_{11}NO_2$, is a versatile organic compound utilized primarily as a chemical intermediate and a co-promoter in various industrial applications. This document provides a comprehensive technical overview of its core properties, synthesis, applications, and safety profile. Quantitative data are presented in structured tables for clarity, and a detailed experimental protocol for its synthesis is provided.

Chemical Identity and Core Properties

N,N-Dimethylacetooacetamide is a β -dicarbonyl compound.^[1] Its fundamental identifiers and properties are crucial for its application in research and synthesis.

- Molecular Formula: $C_6H_{11}NO_2$ ^{[2][3][4][5][6]}
- Molecular Weight: 129.16 g/mol ^{[2][4][5][6]}
- CAS Registry Number: 2044-64-6^{[3][5]}
- Synonyms: DMAA, N,N-Dimethyl-3-oxobutanamide, Acetoacetamide, N,N-dimethyl-[3][5]

The following diagram illustrates the workflow for identifying and characterizing the compound.



[Click to download full resolution via product page](#)

Figure 1: Chemical Identification Workflow for **N,N-Dimethylacetamide**.

Physicochemical Data

N,N-Dimethylacetamide is typically a colorless to yellow liquid.[2][4] Its physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Appearance	Colorless to yellow liquid	[2][4]
Odor	Characteristic odor	[2]
Density	~1.02 g/cm ³ at 20°C	[2]
Boiling Point	105 °C (lit.)	[4][6]
Melting Point	< -50 °C	[6][7]
Flash Point	122 °C (251.6 °F) - closed cup	
Solubility	Miscible with many organic solvents (ethanol, chloroform), limited in water	[2]
Refractive Index (n _{20/D})	1.447	[6]

Synthesis and Experimental Protocols

N,N-Dimethylacetamide is used as an industrial intermediate and can be synthesized through various methods.^[1] A common laboratory-scale synthesis involves the reaction of dimethylamine with a diketene acetone adduct.^{[1][8]}

Experimental Protocol: Synthesis from Diketene Acetone Adduct

This protocol details the synthesis of N,N-Dimethyl-3-oxobutanamide.^{[1][8]}

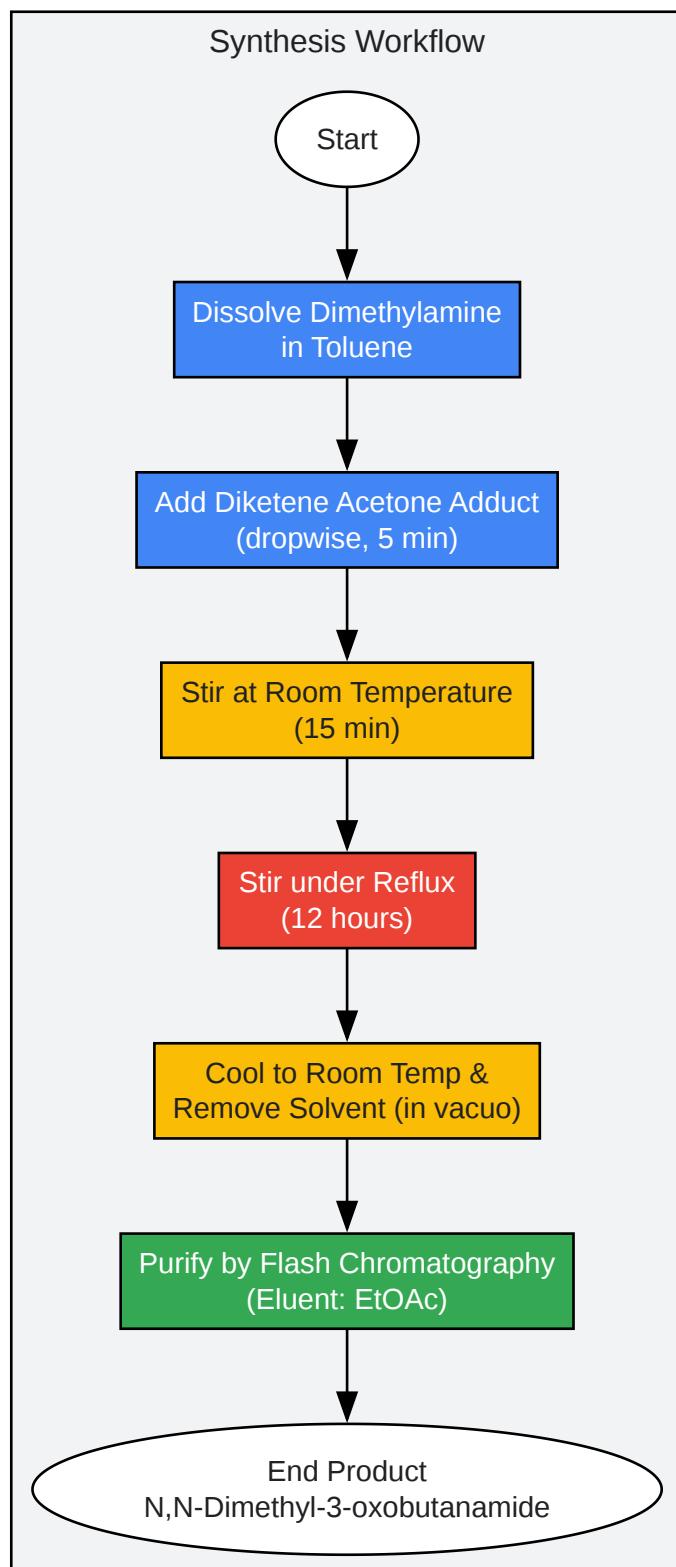
Materials:

- Dimethylamine (2.0 M solution)
- Diketene acetone adduct
- Toluene
- Ethyl Acetate (EtOAc) for purification

Procedure:

- Reaction Setup: In a suitable reaction vessel, dissolve 5.00 ml of dimethylamine (10.0 mmol, 2.0 eq.) in 15 ml of toluene.[1]
- Addition of Reactant: Gradually add 0.670 ml of diketene acetone adduct (5.00 mmol, 1.0 eq.) to the solution dropwise over a 5-minute period.[1]
- Initial Stirring: Stir the resulting reaction mixture at room temperature for 15 minutes.[1][8]
- Reflux: Following the initial stir, heat the mixture and maintain it under reflux for 12 hours.[1][8]
- Solvent Removal: After the reaction is complete, cool the mixture to room temperature and remove the toluene solvent in vacuo.[1][8]
- Purification: Purify the crude product using flash chromatography (FC) with ethyl acetate as the eluent to obtain pure N,N-dimethyl-3-oxobutanamide.[1][8]

The following diagram outlines the workflow for the described synthesis protocol.



[Click to download full resolution via product page](#)

Figure 2: Workflow for the Synthesis of **N,N-Dimethylacetamide**.

Applications in Research and Industry

N,N-Dimethylacetooacetamide is a versatile compound with applications spanning several sectors.

- **Organic Synthesis:** It serves as a key intermediate and building block for synthesizing a variety of compounds, including agrochemicals and specialty chemicals.[2]
- **Polymer Industry:** The compound is used as a modifier or crosslinking agent in polymer chemistry, helping to enhance properties such as thermal stability, adhesion, and mechanical strength.[2]
- **Coatings and Adhesives:** It functions as a solvent or co-solvent in the formulation of coatings, adhesives, and sealants.[2] It is particularly noted as a co-promoter for unsaturated polyester resin formulations, where it helps to minimize color generation.[1][8]
- **Drug Development:** While direct therapeutic applications are not widely documented, its role as a versatile intermediate in organic synthesis makes it relevant to the synthesis of more complex molecules. It is important to distinguish it from N,N-Dimethylacetamide (DMA or DMAc), a different compound that is FDA-approved as an excipient and has been studied for its own biological activities.[9][10][11]

Safety and Toxicology

The safety profile of **N,N-Dimethylacetooacetamide** indicates low acute toxicity. It is classified as causing mild skin and eye irritation.[7] Standard laboratory safety precautions should be observed during handling.

Toxicity Metric	Species	Value	Reference(s)
Oral LD50	Rat	> 3,200 mg/kg	[7]
Oral LD50	Mouse	> 3,200 mg/kg	[7]
Dermal LD50	Rabbit	14.1 mL/kg (~12.4 g/kg)	[4]
Hazard Statements	-	H316: Causes mild skin irritation	[7]
-	-	H320: Causes eye irritation	[7]

Handling and Storage:

- Handling: Handle in a well-ventilated area and wear appropriate personal protective equipment (PPE), including safety goggles and gloves.[12] Avoid contact with skin and eyes. [12]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[12] Keep away from oxidizing materials.[7]
- In case of exposure: For eye contact, rinse cautiously with water for several minutes.[7] For skin contact, wash with soap and water.[7] If inhaled, move to fresh air.[7] Seek medical consultation in case of significant exposure.[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]

- 2. N,N-Dimethylacetamide/ DMAA Industrial Grade Chemicals CAS 2044-64-6 [sxzorui.com]
- 3. N,N-Dimethylacetamide [webbook.nist.gov]
- 4. N,N-Dimethylacetamide | 2044-64-6 [chemicalbook.com]
- 5. Dimethylacetamide | C6H11NO2 | CID 16278 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2044-64-6 CAS MSDS (N,N-Dimethylacetamide) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. usa.sika.com [usa.sika.com]
- 8. Synthesis Method of N,N-dimethylacetamide _Chemicalbook [chemicalbook.com]
- 9. N,N-Dimethylacetamide: Uses, Preparation and Toxicities _Chemicalbook [chemicalbook.com]
- 10. N,N Dimethylacetamide a drug excipient that acts as bromodomain ligand for osteoporosis treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [N,N-Dimethylacetamide molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146725#n-n-dimethylacetamide-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com